

Application Notes and Protocols: 2-Methylbenzoate in the Fragrance Industry

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Compound of Interest

Compound Name: 2-Methylbenzoate

Cat. No.: B1238997

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Introduction

2-Methylbenzoate, also known as methyl o-toluate, is an aromatic ester that has carved a significant niche in the fragrance industry. Its unique olfactory profile, characterized by sweet, floral, and fruity notes with hints of ylang-ylang, orange flower, and grape, makes it a versatile ingredient in a wide array of scented products.^{[1][2]} This document provides detailed application notes and experimental protocols for the utilization of **2-Methylbenzoate** in fragrance formulations, intended for professionals in research and development.

Olfactory Profile and Applications

2-Methylbenzoate is a colorless to light yellow liquid with a pleasant, sweet, and slightly fruity aroma.^[3] It is extensively used in the fragrance, flavor, and personal care industries due to its desirable scent and durability.^[3] Its versatility allows it to be employed as a high or middle note in perfumes and colognes, where it blends seamlessly with citrus, woody, and other aromatic scents, enhancing the complexity and longevity of the final fragrance.^[3]

Beyond fine fragrances, **2-Methylbenzoate** is incorporated into a variety of consumer products, including:

- Cosmetics and Personal Care: Creams, soaps, shampoos, conditioners, deodorants, and body lotions.^[3]

- Home Fragrance: Air fresheners, room sprays, and scented candles.[\[3\]](#)
- Cleaning Products: Detergents and fabric softeners.[\[1\]](#)

Quantitative Data

A summary of the key physicochemical properties of **2-Methylbenzoate** is presented below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	150.17 g/mol	
Boiling Point	207-208 °C	
Vapor Pressure	0.20 mmHg @ 25 °C	[2]
Specific Gravity	1.069 - 1.073 @ 20 °C	[2]
Refractive Index	1.518 - 1.520 @ 20 °C	[2]
Flash Point	82 °C (179.6 °F) - closed cup	
logP (o/w)	2.750	[2]
Solubility	Soluble in water (339.5 mg/L @ 25 °C)	[2]

Experimental Protocols

Protocol 1: Synthesis of 2-Methylbenzoate via Fischer Esterification

This protocol describes the synthesis of **2-Methylbenzoate** from 2-methylbenzoic acid and methanol using a strong acid catalyst.

Materials:

- 2-Methylbenzoic acid
- Methanol (anhydrous)

- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Bicarbonate (NaHCO_3) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Heating mantle
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine 2-methylbenzoic acid (1 equivalent) and an excess of anhydrous methanol (e.g., 5-10 equivalents).
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Transfer the solution to a separatory funnel and wash sequentially with:

- Water
- 5% Sodium Bicarbonate solution (to neutralize the acid catalyst and remove unreacted carboxylic acid)
- Brine
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic phase using a rotary evaporator to yield the crude **2-Methylbenzoate**.
- The crude product can be purified by vacuum distillation to obtain pure **2-Methylbenzoate**.

Protocol 2: Analysis of 2-Methylbenzoate in a Fragrance Formulation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the quantitative analysis of **2-Methylbenzoate** in a fragrance oil.

Materials and Equipment:

- Fragrance sample containing **2-Methylbenzoate**
- Internal standard (e.g., a compound not present in the sample with a similar retention time and response factor, such as methyl salicylate)
- Solvent (e.g., ethanol or hexane)
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- GC column suitable for fragrance analysis (e.g., a mid-polar column like a DB-5ms)
- Autosampler vials
- Microsyringe

Procedure:

- Sample Preparation:
 - Accurately weigh a known amount of the fragrance sample into a volumetric flask.
 - Add a known amount of the internal standard.
 - Dilute to the mark with the chosen solvent.
 - Transfer an aliquot to an autosampler vial.
- GC-MS Analysis:
 - Set up the GC-MS instrument with an appropriate method. A typical temperature program would be:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 5 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
 - Injector temperature: 250 °C.
 - Carrier gas: Helium at a constant flow rate.
 - MS settings: Scan mode over a mass range of m/z 40-400.
- Data Analysis:
 - Identify the peaks corresponding to **2-Methylbenzoate** and the internal standard based on their retention times and mass spectra.
 - Integrate the peak areas of both compounds.
 - Calculate the concentration of **2-Methylbenzoate** in the sample using a calibration curve prepared with known concentrations of **2-Methylbenzoate** and the internal standard.

Protocol 3: Sensory Evaluation of a Fragrance Containing 2-Methylbenzoate

This protocol provides a framework for the sensory evaluation of a fragrance formulation.

Materials:

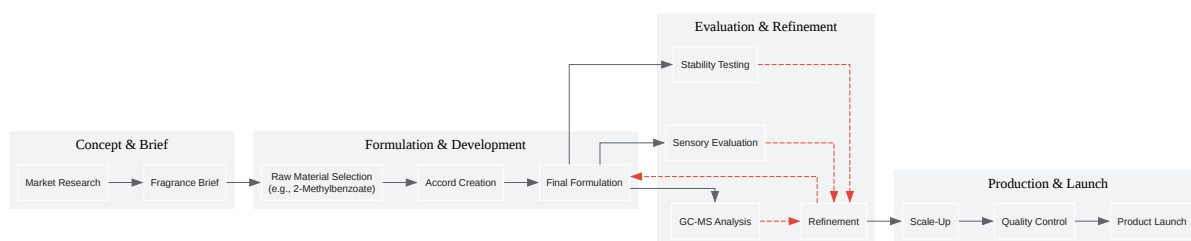
- Fragrance formulation containing **2-Methylbenzoate**.
- Control fragrance (without **2-Methylbenzoate**).
- Smelling strips.
- Panel of trained sensory assessors.
- Odor-free evaluation room.

Procedure:

- Preparation:
 - Dip smelling strips into the fragrance samples and the control. Allow the solvent to evaporate for a few seconds.
- Evaluation:
 - Present the coded smelling strips to the panelists in a randomized order.
 - Ask panelists to evaluate and score various olfactory attributes on a predefined scale (e.g., 1 to 9), such as:
 - Odor intensity
 - Sweetness
 - Fruitiness
 - Floral character

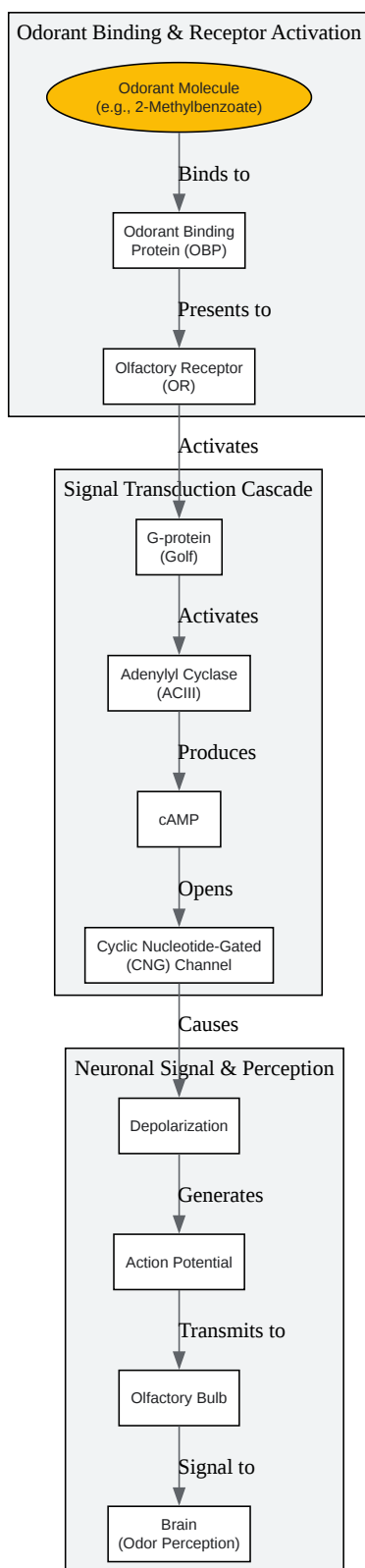
- Overall pleasantness
- Longevity (by evaluating at different time points: top note, middle note, base note).
- Data Analysis:
 - Collect and analyze the scores statistically to determine the impact of **2-Methylbenzoate** on the fragrance profile.

Visualizations



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Caption: Fragrance Development Workflow.



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Caption: General Olfactory Signaling Pathway.

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